

Isocrotonic Acid: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: 2-Butenoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical properties of isocrotonic acid, scientifically known as (Z)-**2-butenoic acid**. The information is curated to support research, development, and application activities within the scientific community. All quantitative data is presented in clear, tabular formats for ease of reference and comparison.

Core Physical Properties

Isocrotonic acid is the cis isomer of crotonic acid.^[1] It is a liquid at room temperature, often described as an oil with an odor reminiscent of brown sugar.^{[1][2]} The following tables summarize its key physical characteristics based on available experimental data.

Table 1: General and Molar Properties

Property	Value	Source(s)
Molecular Formula	C ₄ H ₆ O ₂	[1][3][4][5]
Molecular Weight	86.09 g/mol	[1][3][4][5]
CAS Number	503-64-0	[1][3][4]
Appearance	Liquid	[3][5]
Density	1.03 g/cm ³ [1], 1.0267 g/cm ³ (at 20°C)[5][6], 1.027 g/cm ³ (at 20°C)[7]	[1][5][6][7]

Table 2: Thermodynamic Properties

Property	Value	Source(s)
Melting Point	12.5–14 °C[1], 14.6 °C[3], 15 °C[5][7][8]	[1][3][5][7][8]
Boiling Point	168 to 169 °C (at 760 mmHg) [1][3][5], 171.9 °C[1][2], 172 °C[8]	[1][2][3][5][8]
Flash Point	81.6 °C	[7]
Vapor Pressure	24 Pa (at 20 °C)	[7]
Vapor Density	2.97 (air=1)	[7]

Table 3: Solubility and Acidity

Property	Value	Source(s)
Water Solubility	1000 mg/mL (at 20 °C)[3][7], 101 g/L (predicted)[9]	[3][7][9]
pKa	4.68 ± 0.25 (Predicted)[6], 4.9 (Predicted)[9][10][11]	[6][9][10][11]
LogP (Octanol/Water)	0.72[8], 0.64710[7], 0.658 (estimated)[12]	[7][8][12]

Table 4: Optical and Spectral Properties

Property	Value	Source(s)
Refractive Index	1.4483 (at 14°C)[5][6], 1.4450 (at 20°C)[5][6], 1.446[8], 1.448[7]	[5][6][7][8]
UV max (in 95% ethanol)	205.5 nm ($\epsilon = 13500$)	[5]

Isomerism and Stability

Isocrotonic acid is the cis isomer of but-2-enoic acid, with crotonic acid being the corresponding trans isomer.[1] It is important to note that upon heating to its boiling point of 171.9 °C, isocrotonic acid converts to the more stable crotonic acid.[1][2]

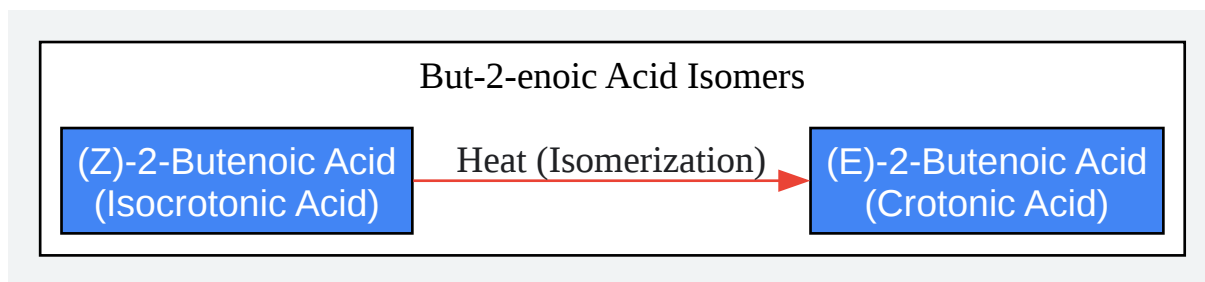
Experimental Protocols

Detailed experimental protocols for the determination of the physical properties listed above are not extensively detailed in the cited literature. Standard analytical methods such as differential scanning calorimetry for melting point determination, ebulliometry for boiling point determination, and potentiometric titration for pKa measurement are conventionally employed. For precise and reproducible measurements, it is recommended that researchers consult established methodologies and standard operating procedures from reputable sources such as the OECD Guidelines for the Testing of Chemicals or other relevant pharmacopeial standards.

Signaling Pathways and Logical Relationships

Currently, there is a lack of available scientific literature detailing specific signaling pathways or complex biological logical relationships in which isocrotonic acid is a primary effector. Therefore, a graphical representation of such pathways cannot be provided at this time. Research into the biological activities of isocrotonic acid may elucidate these relationships in the future.

To represent the isomeric relationship between isocrotonic acid and crotonic acid, a simple logical diagram is provided below.



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Isomeric relationship of isocrotonic acid.

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- To cite this document: BenchChem. [Isocrotonic Acid: A Comprehensive Technical Guide to its Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b8817556#physical-properties-of-isocrotonic-acid>]

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